

3-(1H-pyrazol-1-yl)propan-1-ol CAS number lookup

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Compound of Interest

Compound Name: 3-(1H-pyrazol-1-yl)propan-1-ol

Cat. No.: B067033

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An In-depth Technical Guide to 3-(1H-pyrazol-1-yl)propan-1-ol

This technical guide provides a comprehensive overview of **3-(1H-pyrazol-1-yl)propan-1-ol**, a heterocyclic compound featuring a pyrazole ring linked to a propanol chain. This molecule serves as a valuable building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering insights into its properties, synthesis, and potential applications.

Core Compound Identification

The compound of focus is **3-(1H-pyrazol-1-yl)propan-1-ol**. Its fundamental chemical identifiers are summarized in the table below.

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 180741-37-1 | [1] [2] |
| Molecular Formula | C ₆ H ₁₀ N ₂ O | [1] |
| Molecular Weight | 126.16 g/mol | [1] |
| MDL Number | MFCD03727229 | [1] |
| EC Number | 800-592-8 | [2] |

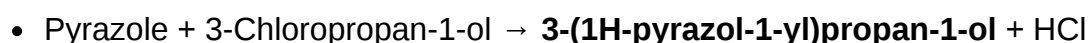
Synthesis and Experimental Protocols

The synthesis of **3-(1H-pyrazol-1-yl)propan-1-ol** can be achieved through the N-alkylation of pyrazole. This is a common and effective method for creating N-substituted pyrazole derivatives. A plausible synthetic route involves the reaction of pyrazole with a suitable 3-carbon alkylating agent bearing a hydroxyl group or a protected hydroxyl group.

Proposed Synthesis Protocol: N-Alkylation of Pyrazole

This protocol is based on general methods for the alkylation of pyrazoles, similar to the synthesis described for related compounds like 3-(1,3-dimethyl-1H-pyrazol-5-yl)propan-1-ol.[\[3\]](#)

Reaction:

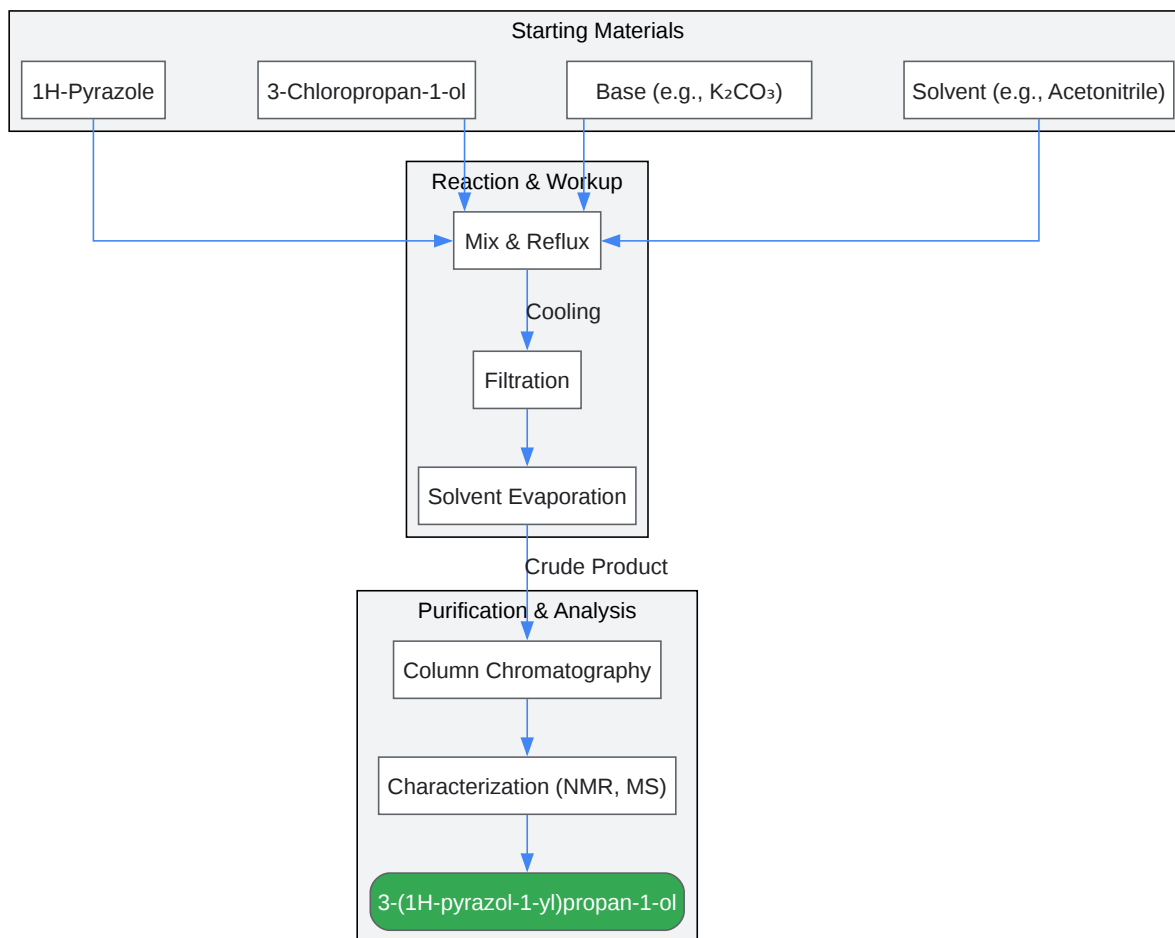


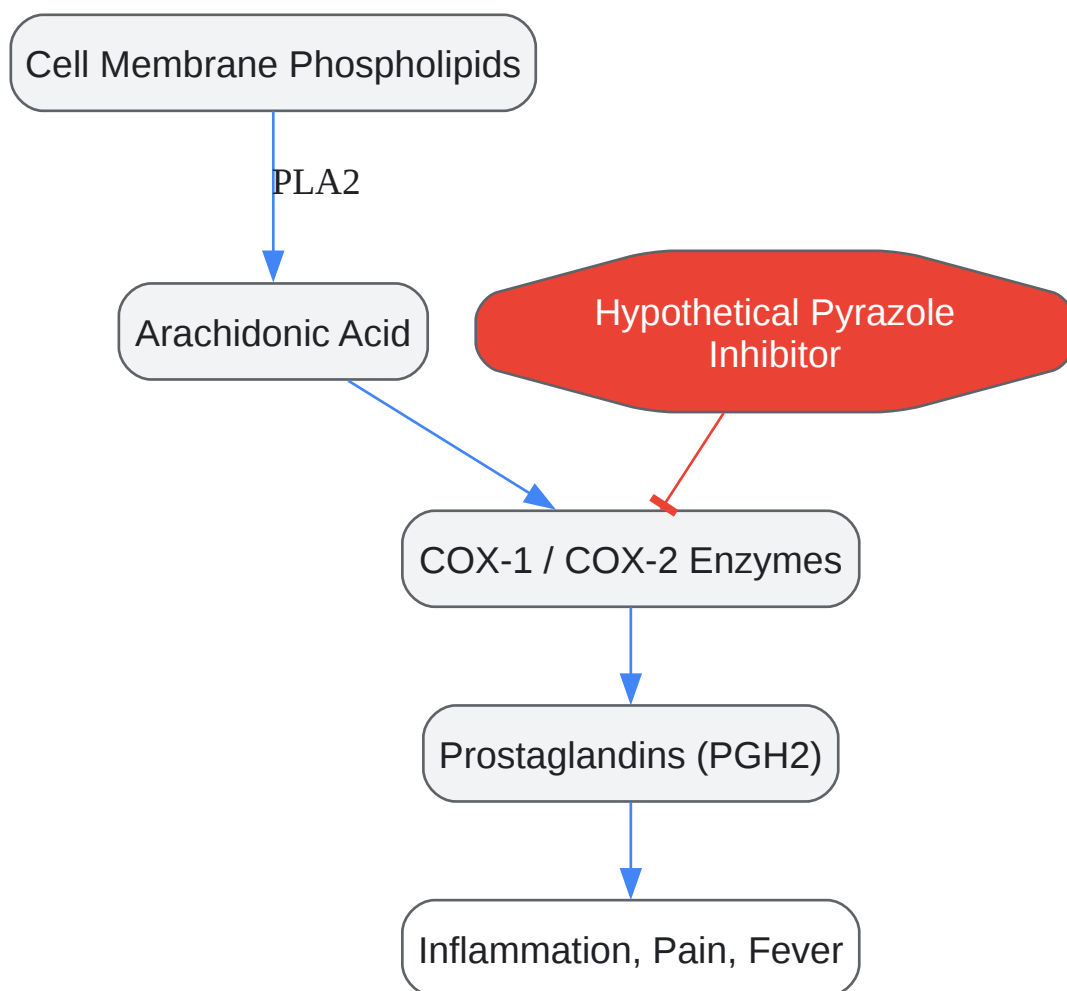
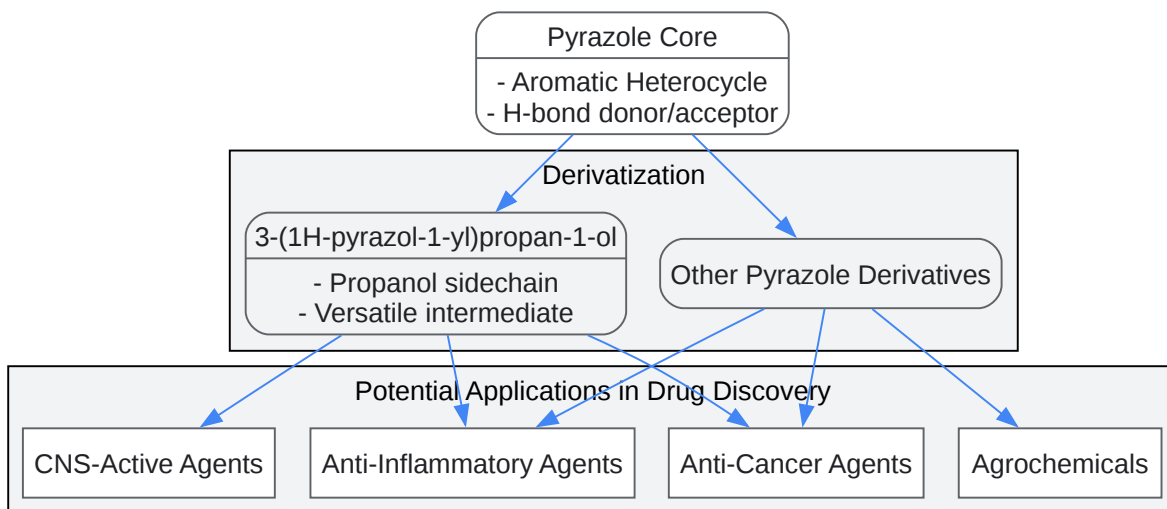
Materials and Reagents:

- 1H-Pyrazole
- 3-Chloropropan-1-ol
- Potassium Carbonate (K_2CO_3) or Sodium Hydroxide (NaOH) as a base[\[3\]](#)
- Acetonitrile (CH_3CN) or Dimethylformamide (DMF) as solvent
- Deionized water
- Ethyl acetate
- Brine solution (saturated NaCl)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a solution of 1H-pyrazole (1.0 eq) in acetonitrile, add a base such as potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 15-20 minutes to form the pyrazolate anion.
- Add 3-chloropropan-1-ol (1.1 eq) to the reaction mixture.
- Heat the mixture to reflux (approximately 80-85 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after 12-24 hours), cool the mixture to room temperature.
- Filter the solid residue (inorganic salts) and wash with a small amount of acetonitrile.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
- Combine the fractions containing the desired product and evaporate the solvent to yield pure **3-(1H-pyrazol-1-yl)propan-1-ol**.
- Characterize the final product using NMR spectroscopy (^1H and ^{13}C) and Mass Spectrometry to confirm its structure and purity.





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References

- 1. chemuniverse.com [chemuniverse.com]
- 2. chemical-label.com [chemical-label.com]
- 3. 3-(1,3-dimethyl-1H-pyrazol-5-yl)propan-1-ol | Benchchem [benchchem.com]
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